

Introduction: The Strategic Importance of Fluorinated Building Blocks

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Compound of Interest

Compound Name: *Ethyl 2-bromo-4,6-difluorobenzoate*

CAS No.: 1807243-91-9

Cat. No.: B1409807

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In the landscape of modern medicinal chemistry, the incorporation of fluorine atoms into molecular scaffolds is a well-established strategy to modulate a compound's physicochemical and pharmacokinetic properties. The unique electronic nature of fluorine can significantly influence a molecule's acidity, basicity, lipophilicity, metabolic stability, and binding affinity to biological targets. **Ethyl 2-bromo-4,6-difluorobenzoate**, a halogenated aromatic ester, represents a key building block for the synthesis of complex, biologically active molecules. Its strategic arrangement of bromo and difluoro substituents on the benzene ring offers multiple points for chemical modification, making it a valuable precursor in the development of novel therapeutics.

This technical guide provides a comprehensive overview of **Ethyl 2-bromo-4,6-difluorobenzoate**, with a focus on its synthesis from the readily available 2-bromo-4,6-difluorobenzoic acid. We will delve into a detailed, step-by-step protocol for its preparation via Fischer esterification, explore its key physicochemical and spectroscopic properties, and discuss its potential applications in the field of drug discovery and development. While a specific CAS Registry Number for **Ethyl 2-bromo-4,6-difluorobenzoate** is not readily available in public databases, the existence and utility of its parent carboxylic acid (CAS No. 651026-99-

2) and its methyl ester analog underscore the significance of this ethyl ester derivative in synthetic and medicinal chemistry.

Physicochemical and Spectroscopic Profile

The anticipated physicochemical properties and spectroscopic data for **Ethyl 2-bromo-4,6-difluorobenzoate** are summarized below, based on the known data for its parent carboxylic acid and analogous structures.

Table 1: Physicochemical Properties of 2-bromo-4,6-difluorobenzoic acid (CAS No. 651026-99-2)

Property	Value
Molecular Formula	C ₇ H ₃ BrF ₂ O ₂
Molecular Weight	236.998 g/mol
Exact Mass	235.928 u
PSA	37.3 Å ²
LogP	2.42550
InChIKey	GKYHVDQTGWPNBP-UHFFFAOYSA-N
SMILES	O=C(O)c1c(F)cc(F)cc1Br

Spectroscopic Data (Anticipated for **Ethyl 2-bromo-4,6-difluorobenzoate**):

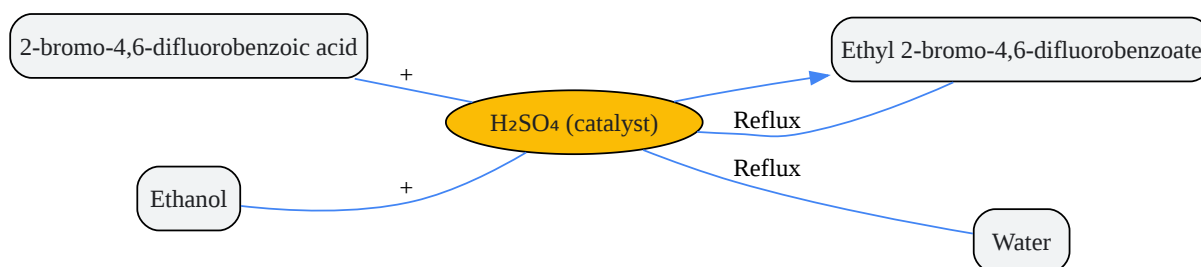
- ¹H NMR:** The proton NMR spectrum is expected to show a triplet for the methyl protons (-CH₃) and a quartet for the methylene protons (-CH₂-) of the ethyl group. The aromatic protons will appear as multiplets, with their chemical shifts and coupling constants influenced by the bromo and fluoro substituents.
- ¹³C NMR:** The carbon NMR spectrum will display distinct signals for the carbonyl carbon of the ester, the methylene and methyl carbons of the ethyl group, and the aromatic carbons. The carbon-fluorine couplings will be observable.

- ^{19}F NMR: The fluorine NMR spectrum will provide characteristic signals for the two non-equivalent fluorine atoms on the aromatic ring.
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to the mass of the molecule, along with a characteristic isotopic pattern for the bromine atom.
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit a strong absorption band for the C=O stretching of the ester group, typically in the range of $1720\text{-}1740\text{ cm}^{-1}$.

Synthesis of Ethyl 2-bromo-4,6-difluorobenzoate

The most direct and common method for the preparation of **Ethyl 2-bromo-4,6-difluorobenzoate** is the Fischer esterification of 2-bromo-4,6-difluorobenzoic acid with ethanol in the presence of a strong acid catalyst. This reaction is a classic example of nucleophilic acyl substitution.^{[1][2][3]}

Reaction Scheme



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Caption: Fischer esterification of 2-bromo-4,6-difluorobenzoic acid.

Detailed Experimental Protocol

This protocol is adapted from standard Fischer esterification procedures for similar aromatic carboxylic acids.^[1]

Materials:

- 2-bromo-4,6-difluorobenzoic acid (1.0 eq)
- Absolute Ethanol (excess, as solvent and reactant)
- Concentrated Sulfuric Acid (catalytic amount)
- Saturated Sodium Bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate or Magnesium Sulfate
- Ethyl Acetate
- Deionized Water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 2-bromo-4,6-difluorobenzoic acid in an excess of absolute ethanol.
- **Catalyst Addition:** While stirring, carefully add a catalytic amount of concentrated sulfuric acid to the solution.

- **Reflux:** Attach a reflux condenser and heat the reaction mixture to reflux using a heating mantle. Maintain the reflux for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:**
 - Once the reaction is complete, allow the mixture to cool to room temperature.
 - Remove the excess ethanol using a rotary evaporator.
 - Dissolve the residue in ethyl acetate and transfer it to a separatory funnel.
 - Wash the organic layer sequentially with deionized water, saturated sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted carboxylic acid), and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the filtrate under reduced pressure to obtain the crude **Ethyl 2-bromo-4,6-difluorobenzoate**.
- **Purification:** The crude product can be further purified by column chromatography on silica gel if necessary.

Causality Behind Experimental Choices

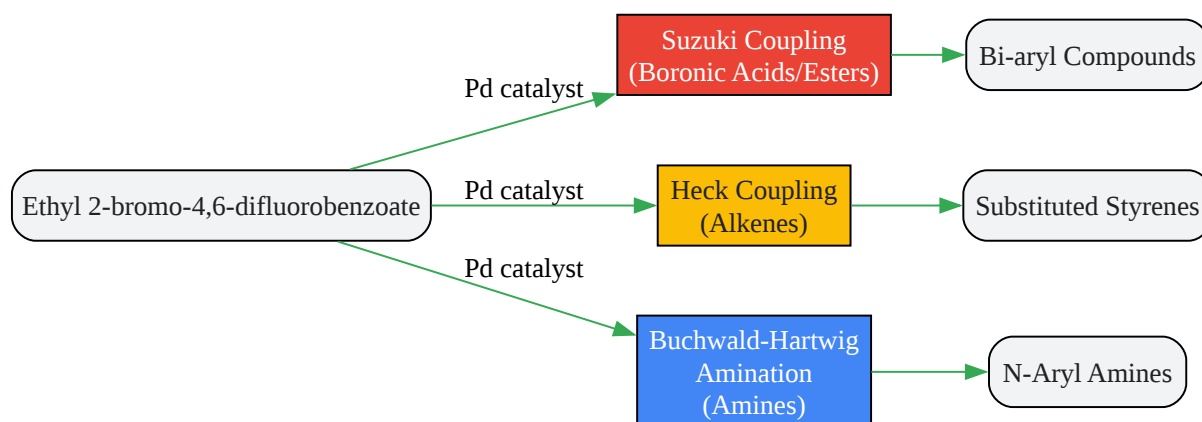
- **Excess Ethanol:** The use of excess ethanol serves to shift the equilibrium of the reversible Fischer esterification reaction towards the formation of the ester product, thereby maximizing the yield.^[3]
- **Acid Catalyst:** The strong acid catalyst (sulfuric acid) protonates the carbonyl oxygen of the carboxylic acid, which increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by the ethanol.^[3]
- **Aqueous Work-up:** The washing steps are crucial for removing the acid catalyst, unreacted starting material, and water-soluble byproducts, leading to a purer product. The sodium bicarbonate wash specifically neutralizes acidic components.

Applications in Drug Discovery and Development

Ethyl 2-bromo-4,6-difluorobenzoate is a versatile intermediate in the synthesis of a wide range of biologically active molecules. The presence of three distinct functional handles—the bromo group, the two fluoro groups, and the ethyl ester—allows for a variety of subsequent chemical transformations.

Palladium-Catalyzed Cross-Coupling Reactions

The bromo substituent is particularly amenable to various palladium-catalyzed cross-coupling reactions, such as the Suzuki, Heck, and Buchwald-Hartwig reactions.[4] These reactions are powerful tools for the formation of carbon-carbon and carbon-heteroatom bonds, which are fundamental in the construction of complex molecular architectures found in many drug candidates.



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Caption: Key cross-coupling reactions of **Ethyl 2-bromo-4,6-difluorobenzoate**.

Ester Modification

The ethyl ester group can be readily hydrolyzed to the corresponding carboxylic acid or converted to amides, providing another avenue for derivatization and the introduction of new functional groups that can interact with biological targets.

Safety and Handling

While a specific safety data sheet for **Ethyl 2-bromo-4,6-difluorobenzoate** is not available, general precautions for handling halogenated aromatic compounds should be followed. It is advisable to handle the compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation, ingestion, and skin contact.^{[5][6][7]}

Conclusion

Ethyl 2-bromo-4,6-difluorobenzoate, synthesized from its corresponding carboxylic acid, is a valuable and versatile building block in organic synthesis and medicinal chemistry. Its trifunctional nature allows for a wide range of chemical modifications, making it an important precursor for the development of novel drug candidates. This technical guide provides a solid foundation for researchers and scientists working in the field of drug discovery to synthesize, handle, and utilize this important chemical intermediate.

References

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